

physical and chemical properties of silver citrate hydrate

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Compound of Interest

Compound Name: *Silver citrate hydrate*

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An In-depth Technical Guide to **Silver Citrate Hydrate**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physical and chemical properties of **silver citrate hydrate**, including its synthesis, mechanisms of action, and applications, with a focus on quantitative data and experimental protocols.

General Information

Silver citrate hydrate is an inorganic compound formed by the coordination of silver ions with citrate.^[1] It is known for its antimicrobial properties, which are primarily driven by the release of silver ions (Ag^+).^{[1][2]} The compound exists as a hydrate, with a variable number of water molecules in its crystalline structure.^[1]

Identifier	Value	Reference
IUPAC Name	2-hydroxypropane-1,2,3-tricarboxylic acid;silver;hydrate	[1] [3]
Synonyms	Silver(I) citrate hydrate, Citric acid trisilver salt hydrate, Trisilver citrate	[2] [4] [5] [6]
CAS Number	206986-90-5 (hydrate), 126-45-4 (anhydrous)	[1] [2] [4] [6] [7] [8]
Molecular Formula	$\text{Ag}_3\text{C}_6\text{H}_5\text{O}_7 \cdot x\text{H}_2\text{O}$	[2] [4]
Molecular Weight	533.74 g/mol (as $\text{C}_6\text{H}_{10}\text{Ag}_3\text{O}_8$)	[1] [3]
512.71 g/mol (anhydrous)	[7]	

Physical Properties

Silver citrate hydrate is typically a white or off-white crystalline powder.[\[1\]](#)[\[2\]](#)[\[4\]](#) Its solubility is a key characteristic, particularly its limited solubility in water and enhanced solubility in acidic solutions.

Property	Value	Reference
Appearance	White crystalline powder; Off-white to light grey powder	[1] [2] [4] [7]
Melting Point	170 °C (decomposes)	[2] [5] [7]
Solubility in Water	1 part in 3500 parts water (~0.286 g/L)	[1] [7] [9]
	~0.3 g/L	[1] [9]
Corresponds to 285 ppm of Ag ⁺ ions		[1] [7] [9]
Solubility in other solvents	More soluble in boiling water	[7] [8]
Very soluble in dilute nitric acid and ammonia		[7] [8]
Soluble in citric acid solutions		[7] [9]

Chemical Properties

The chemical behavior of **silver citrate hydrate** is largely defined by its stability, decomposition profile, and its interactions in solution, particularly with citric acid.

Property	Description	Reference
Stability	Stable under recommended storage conditions. It is light-sensitive.	[4] [7]
Incompatibilities	Strong oxidizing agents.	[7]
Thermal Decomposition	Decomposes at 170 °C. Exhibits a distinct exothermic decomposition to elemental silver between 200°C and 210°C in an inert atmosphere, releasing approximately 220 J/g of energy.	[2] [7] [9] [10]
Hazardous Decomposition	Under fire conditions, forms carbon oxides and silver/silver oxides.	[7]
Dissolution in Citric Acid	Dissolves in citric acid solutions due to the formation of soluble complexes with the general formula $[\text{Ag}_3(\text{C}_6\text{H}_5\text{O}_7)_{n+1}]^{3n-}$. The maximum achievable concentration of Ag(I) is 23-25 g/L in citric acid concentrations of at least 4 mol/L.	[1] [9] [10]
Crystallization	In solutions containing more than 13-15 g/L of Ag(I), crystallization of $[\text{Ag}_3\text{C}_6\text{H}_5\text{O}_7]_x \cdot n\text{H}_2\text{O}$ can occur over time.	[1] [9]

Experimental Protocols: Synthesis

Silver citrate can be synthesized via several precipitation methods. The general procedure involves mixing aqueous solutions of a silver salt (commonly silver nitrate) with a citrate source or a pH-adjusting agent.

General Synthesis Protocol

A common laboratory-scale synthesis involves the following steps:

- Prepare separate aqueous solutions of the reactants (e.g., silver nitrate and sodium citrate) in stoichiometric amounts.
- Mix the solutions in a beaker under magnetic stirring.
- Continue stirring for approximately 30 minutes to ensure complete precipitation.
- Separate the resulting white precipitate of silver citrate from the solution by filtration.
- Rinse the precipitate with deionized water to remove any soluble byproducts.
- Dry the final product.^[9]

Synthesis Routes

Three primary routes are commonly cited:

- Sodium Citrate Route: This is a direct precipitation reaction between silver nitrate and sodium citrate.^{[1][9]}
 - Reaction: $3 \text{AgNO}_3 + \text{Na}_3\text{C}_6\text{H}_5\text{O}_7 \rightarrow \text{Ag}_3\text{C}_6\text{H}_5\text{O}_7 \downarrow + 3 \text{NaNO}_3$ ^[9]
- Sodium Hydroxide Route: In this method, the pH of a solution containing silver nitrate and citric acid is adjusted with sodium hydroxide to facilitate the precipitation of silver citrate.^{[1][9]}
- Ammonium Hydroxide Route: Ammonium hydroxide is used to create favorable precipitation conditions from a mixture of silver nitrate and citric acid.^{[1][9]}

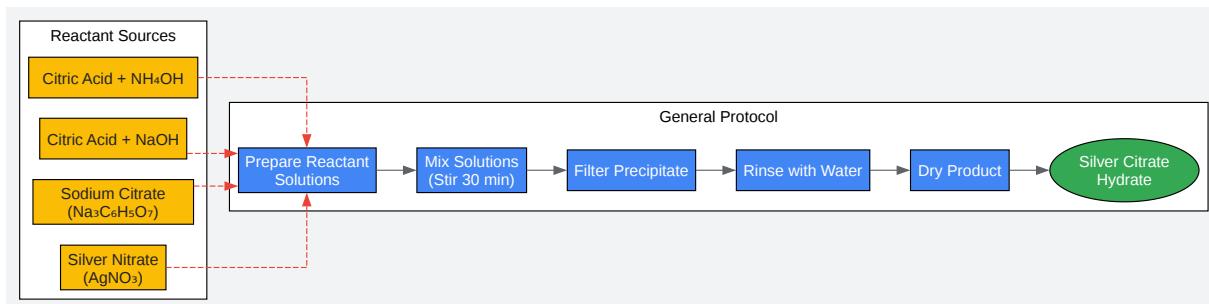
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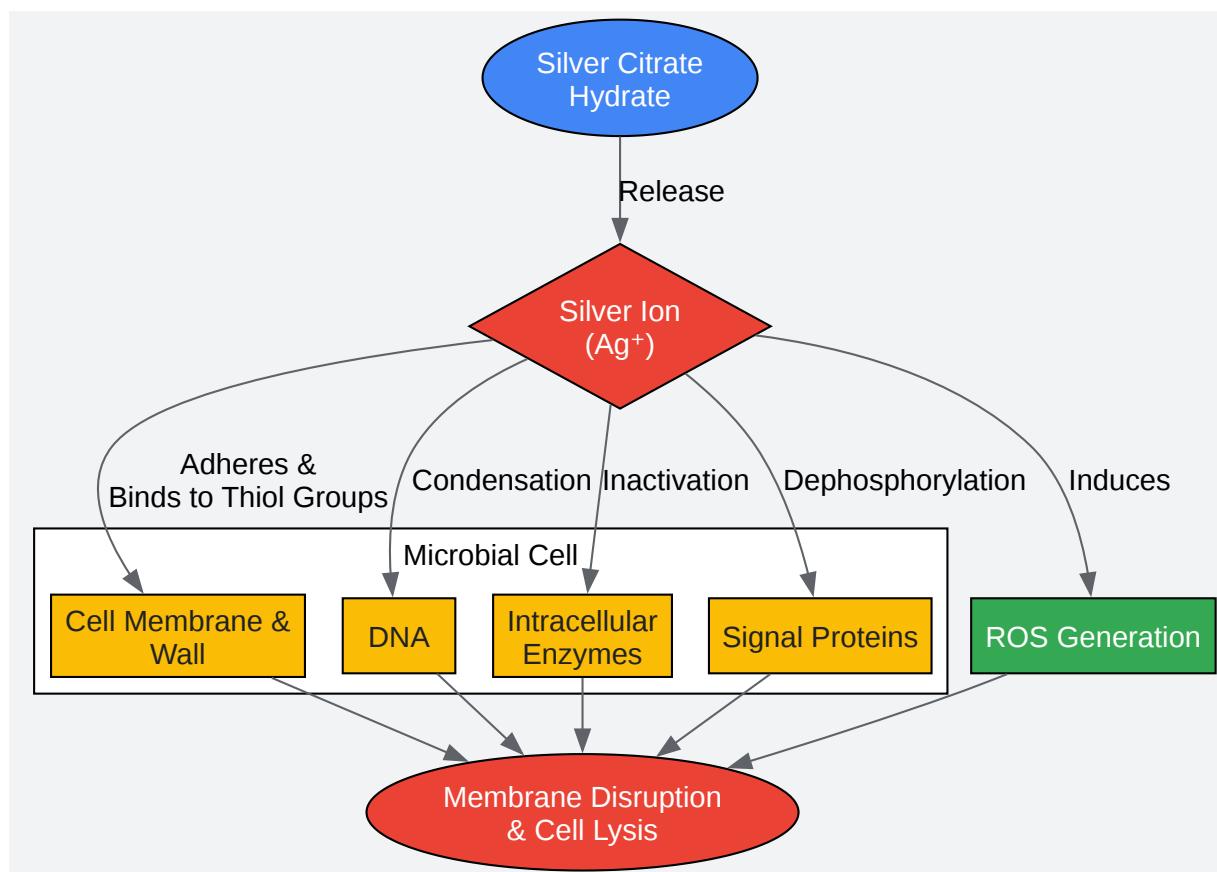
Diagram 1: General experimental workflow for the synthesis of **silver citrate hydrate**.

Antimicrobial Mechanism of Action

The potent antimicrobial activity of **silver citrate hydrate** is a multi-faceted process, primarily mediated by the release of silver ions (Ag^+) which target multiple sites in microbial cells.

- Cell Membrane Adhesion: Silver ions are released from the citrate complex and, due to their positive charge, are electrostatically attracted to the negatively charged microbial cell surface.[11]
- Thiol Group Interaction: Ag^+ ions exhibit a high affinity for sulfur-containing thiol groups (-SH) present in the proteins and enzymes of the microbial cell membrane.[12][13]
- Membrane Disruption: The binding of Ag^+ to these key proteins disrupts their structure and function, leading to increased membrane permeability and the eventual rupture of the cell wall.[11][12]
- Intracellular Damage: Silver ions that penetrate the cell can further wreak havoc by:

- Generating Reactive Oxygen Species (ROS): This induces oxidative stress, damaging intracellular components.[14]
- Binding to DNA: Ag^+ can interact with the DNA, causing it to condense and preventing replication.[15]
- Inhibiting Enzymes: The ions can deactivate essential intracellular enzymes, halting metabolic processes.[13]
- Disrupting Signal Transduction: Silver can interfere with protein phosphorylation, disrupting cellular signaling pathways and potentially triggering apoptosis.[11][14]



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Diagram 2: Antimicrobial signaling pathway of **silver citrate hydrate**.

Applications in Research and Drug Development

The unique properties of **silver citrate hydrate** make it a valuable compound in various fields.

- Antimicrobial Formulations: It serves as an active ingredient in wound dressings, antiseptic creams, and coatings for medical devices to prevent infections.[2][6]
- Preservative Systems: In cosmetics and personal care products like deodorants and skincare, it acts as a preservative to inhibit microbial growth.[2][6][7]
- Drug Delivery: Its low water solubility can be advantageous for creating controlled-release systems, allowing for a sustained antimicrobial effect.[1]
- Dental Materials: The compound is incorporated into dental materials for its biocompatibility and ability to combat oral pathogens.[2]
- Research Reagent: It is used in laboratories for the synthesis of other silver-containing compounds and silver nanoparticles.[2][4]

Safety and Handling

Proper handling of **silver citrate hydrate** is essential to minimize risks.

- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses, and a lab coat.[5] In case of dust, use a respirator.[5]
- Handling: Avoid creating dust.[7][16] Use in a well-ventilated area.[16]
- Storage: Store in a cool, dry, and well-ventilated place.[4][16] Keep containers tightly closed and protected from light.[4][16][17]
- First Aid:
 - Eyes: Rinse cautiously with water for several minutes.[5]
 - Skin: Wash with plenty of water.[5]

- Inhalation: Move to fresh air.[5]
- Disposal: Dispose of contents/container in accordance with local, regional, national, and international regulations.[16]

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